

hydroxylamine chemical properties and reactivity

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Compound of Interest

Compound Name: Hydroxylamine

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An In-depth Technical Guide to the Chemical Properties and Reactivity of **Hydroxylamine** for Researchers and Drug Development Professionals.

Abstract

Hydroxylamine (NH_2OH) is a reactive and versatile chemical compound with significant applications in organic synthesis and medicinal chemistry. Its unique combination of nucleophilic and reducing properties makes it a valuable reagent for the formation of various functional groups, including oximes, hydroxamic acids, and nitrones. This guide provides a comprehensive overview of the core chemical properties and reactivity of **hydroxylamine**, with a focus on its practical applications for researchers, scientists, and drug development professionals. It includes a summary of its quantitative data, detailed experimental protocols for key reactions, and visual diagrams of its reactivity and experimental workflows.

Core Chemical Properties of Hydroxylamine

Hydroxylamine is a white, crystalline solid that is highly soluble in water and polar organic solvents. It is most commonly handled as an aqueous solution or as its hydrochloride salt ($\text{NH}_2\text{OH}\cdot\text{HCl}$) due to the instability and explosive nature of the pure compound.

Physical and Chemical Properties

The fundamental properties of **hydroxylamine** are summarized in the table below. These values are critical for understanding its behavior in different chemical environments and for

designing experiments.

Property	Value	Reference
Molecular Formula	NH ₂ OH	
Molar Mass	33.03 g/mol	
Melting Point	33 °C (decomposes)	
Boiling Point	58 °C (decomposes)	
pKa (of NH ₃ OH ⁺)	5.96	
pKb	8.04	
Bond Length (N-O)	1.453 Å	
Bond Length (N-H)	1.015 Å	
Bond Length (O-H)	0.962 Å	
Bond Angle (H-N-O)	103.1°	
Bond Angle (H-O-N)	103.1°	
Dipole Moment	0.59 D	

Stability and Handling

Anhydrous **hydroxylamine** is a hazardous substance that can decompose explosively, especially in the presence of impurities or upon heating. Its decomposition can produce a mixture of gases, including ammonia, nitrogen, and water vapor. For this reason, it is typically supplied and used as a 50% aqueous solution or as its more stable hydrochloride or sulfate salts. When using **hydroxylamine**, it is crucial to work in a well-ventilated area and to avoid heating concentrated solutions.

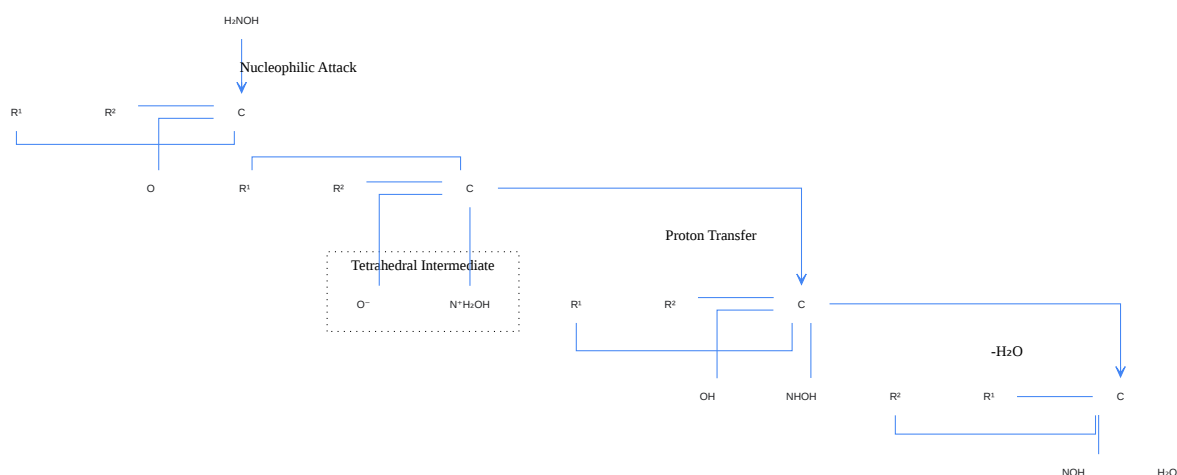
Reactivity of Hydroxylamine

Hydroxylamine's reactivity is characterized by the nucleophilicity of the nitrogen atom and the reducing potential of the molecule. It participates in a wide range of chemical transformations, making it a valuable tool in organic synthesis.

Nucleophilic Reactivity

The nitrogen atom in **hydroxylamine** is a potent nucleophile due to the alpha effect, where the adjacent electronegative oxygen atom enhances its nucleophilicity. This property is central to its reactions with electrophilic carbonyl compounds.

Hydroxylamine reacts with aldehydes and ketones to form oximes. This reaction is pH-dependent and typically proceeds via a tetrahedral intermediate. The general mechanism is illustrated below.



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Caption: General mechanism of oxime formation from an aldehyde or ketone and **hydroxylamine**.

Hydroxylamine and its derivatives react with carboxylic acids, esters, and acid chlorides to yield hydroxamic acids. This functionality is a key structural motif in many biologically active molecules, including a number of approved drugs.

Reducing Agent

Hydroxylamine can act as a reducing agent, becoming oxidized in the process. It is capable of reducing various metal ions, which has applications in both organic and inorganic chemistry. For example, it can reduce Cu^{2+} to Cu^+ and Fe^{3+} to Fe^{2+} .

Applications in Drug Development

The versatile reactivity of **hydroxylamine** makes it a valuable building block in medicinal chemistry and drug development.

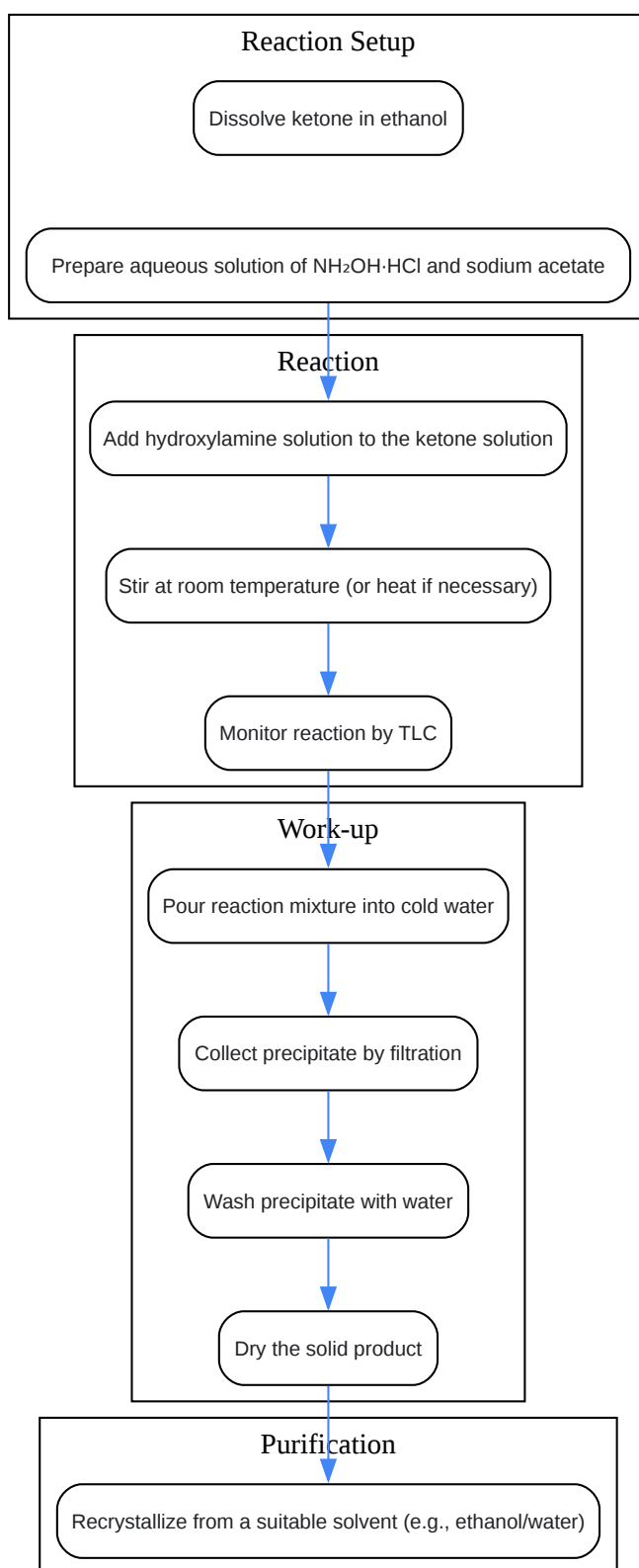
- **Oxime and Hydroxamic Acid Moieties in Drugs:** Oximes serve as important functional groups in various drug candidates and are used as intermediates in the synthesis of more complex molecules. Hydroxamic acids are potent metal chelators and are found in a class of drugs known as histone deacetylase (HDAC) inhibitors, which have applications in cancer therapy.
- **Bioconjugation:** The reaction of **hydroxylamine** with carbonyl groups is utilized in bioconjugation chemistry to link molecules to proteins or other biomolecules that have been modified to contain an aldehyde or ketone handle.

Experimental Protocols

The following sections provide generalized experimental protocols for common reactions involving **hydroxylamine**. Researchers should adapt these procedures to their specific substrates and scales.

General Procedure for Oxime Formation

This protocol describes a typical method for the synthesis of an oxime from a ketone.



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Caption: Experimental workflow for a typical oxime synthesis.

Methodology:

- **Dissolution:** Dissolve the aldehyde or ketone in a suitable solvent, such as ethanol or methanol.
- **Reagent Preparation:** In a separate flask, prepare a solution of **hydroxylamine** hydrochloride and a base (e.g., sodium acetate, pyridine, or sodium hydroxide) in water or a water/alcohol mixture. The base is required to liberate free **hydroxylamine** from its salt.
- **Reaction:** Add the **hydroxylamine** solution to the carbonyl compound solution. The reaction is typically stirred at room temperature but may require gentle heating for less reactive substrates.
- **Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, the mixture is often poured into cold water to precipitate the oxime product.
- **Isolation and Purification:** The solid oxime is collected by filtration, washed with water, and dried. Further purification can be achieved by recrystallization from an appropriate solvent system.

General Procedure for Hydroxamic Acid Formation from an Ester

This protocol outlines a common method for synthesizing a hydroxamic acid from an ester.

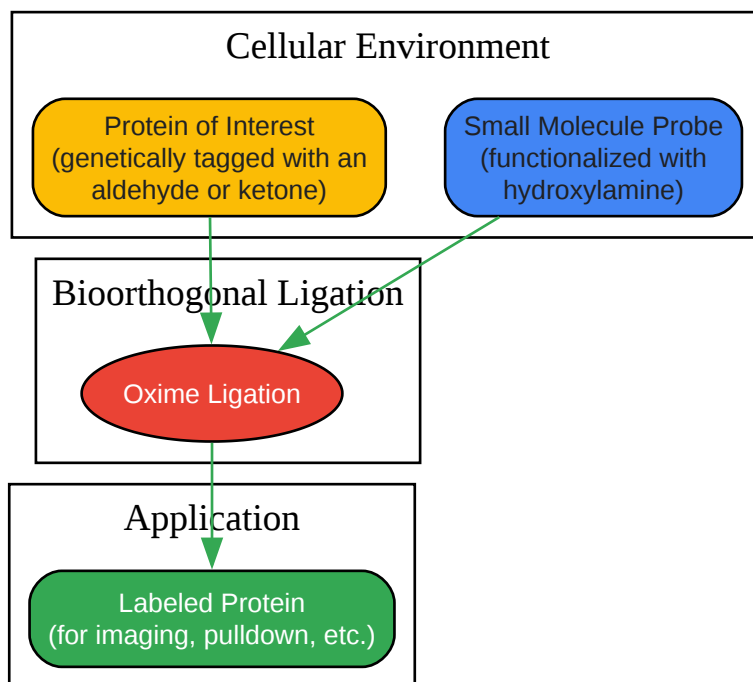
Methodology:

- **Reagent Preparation:** Prepare a solution of **hydroxylamine** hydrochloride and a strong base, such as potassium hydroxide or sodium methoxide, in methanol. This mixture generates free **hydroxylamine** in situ.
- **Reaction:** Add the ester to the freshly prepared **hydroxylamine** solution. The reaction is typically stirred at room temperature.

- **Monitoring:** Monitor the reaction by TLC until the starting ester is consumed.
- **Work-up:** The reaction mixture is acidified with an acid (e.g., HCl) to precipitate the hydroxamic acid.
- **Isolation and Purification:** The product is collected by filtration, washed with cold water, and can be purified by recrystallization.

Signaling Pathways and Logical Relationships

The application of **hydroxylamine** chemistry extends to the study of biological systems. For instance, oxime ligation is a bioorthogonal reaction used for chemical biology applications.



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Caption: Logical workflow of bioorthogonal oxime ligation for protein labeling.

This diagram illustrates how a protein of interest, genetically engineered to contain a carbonyl group, can be specifically labeled within a complex biological environment by a **hydroxylamine**-functionalized probe molecule. This powerful technique allows for the visualization and study of proteins in their native context.

Conclusion

Hydroxylamine is a reagent of significant importance in chemical research and drug development. Its distinct nucleophilic and reducing properties enable a wide array of chemical transformations, most notably the formation of oximes and hydroxamic acids. A thorough understanding of its properties, reactivity, and handling is essential for its safe and effective use in the laboratory. The methodologies and conceptual frameworks presented in this guide offer a solid foundation for researchers and scientists working with this versatile compound.

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